

# Essential Safety and Operational Guide for Handling Velagliflozin Proline

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## Compound of Interest

Compound Name: *Velagliflozin proline*

Cat. No.: *B10857724*

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This document provides immediate and essential safety, handling, and disposal protocols for **Velagliflozin proline**, designed for researchers, scientists, and drug development professionals. Adherence to these procedural guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**Velagliflozin proline** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Some formulations may also cause serious eye irritation.[2] Therefore, stringent adherence to PPE protocols is mandatory.

Minimum Required Personal Protective Equipment:

| PPE Category           | Specification   | Rationale  |
|------------------------|---|--|
| Eye Protection         | Safety goggles with side-shields  | Protects against splashes and airborne particles that can cause serious eye irritation.[1][3][4] |
| Hand Protection        | Chemical-resistant protective gloves (e.g., nitrile)                                  | Prevents skin contact with the compound.[1][3][4]  |
| Body Protection        | Impervious clothing (e.g., lab coat)  | Provides a barrier against accidental spills and contamination of personal clothing.[1][3][4]    |
| Respiratory Protection | Suitable respirator (use in poorly ventilated areas or when generating dust/aerosols) | Avoids inhalation of the compound, especially in powder form.[1][3][4]                           |

## Quantitative Safety Data

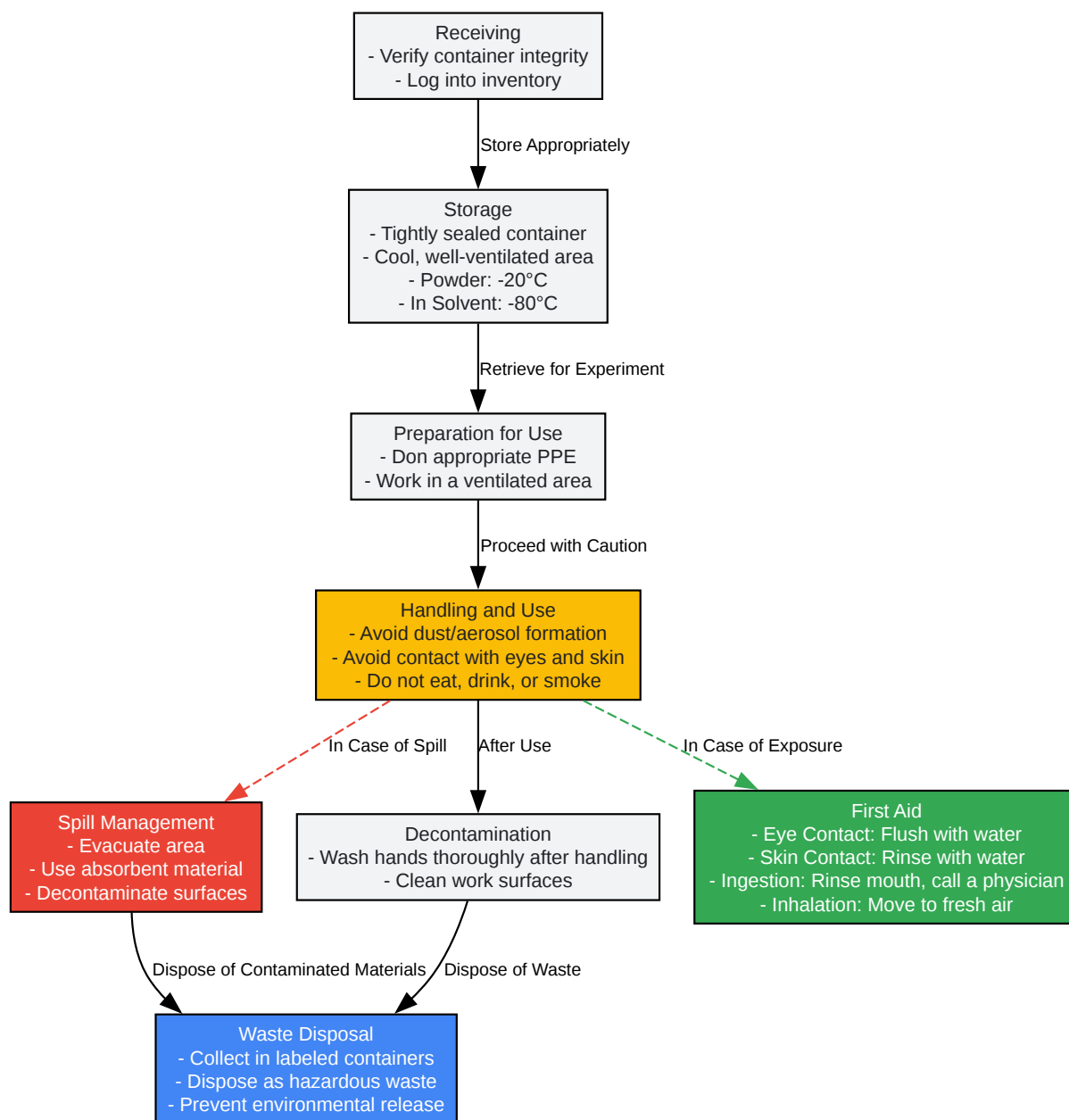
The following table summarizes key quantitative safety data for **Velagliflozin proline**. Note that occupational exposure limits have not been established for this compound.[1][3][4]

| Parameter                 | Value                                 | Species | Test Guideline          |
|---------------------------|---------------------------------------|---------|-------------------------|
| Acute Oral Toxicity (ALD) | 1,000 - 2,000 mg/kg                   | Mouse   | Not Specified           |
| Acute Oral Toxicity (ALD) | > 2,000 mg/kg                         | Rat     | Not Specified           |
| Skin Irritation           | No skin irritation (aqueous solution) | Rabbit  | OECD Test Guideline 404 |

ALD: Approximate Lethal Dose

# Procedural Workflow for Handling Velagliflozin Proline

The following diagram outlines the standard operational workflow for the safe handling of **Velagliflozin proline** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Velagliflozin Proline**.

## Detailed Protocols

### 4.1. Handling and Storage Protocol

- Receiving: Upon receipt, visually inspect the container for any damage or leaks. Log the compound into the chemical inventory system.
- Storage: Store **Velagliflozin proline** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)[\[3\]](#)
  - For the pure, powdered form, store at -20°C.[\[3\]](#)
  - When in solvent, store at -80°C.[\[1\]](#)[\[3\]](#)
- Handling:
  - Always handle **Velagliflozin proline** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or aerosols.[\[1\]](#)[\[3\]](#)[\[4\]](#)
  - Avoid all direct contact with the compound. Wear the specified PPE at all times.
  - Do not eat, drink, or smoke in the area where the compound is being handled.[\[1\]](#)
  - Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)

### 4.2. Spill Management Protocol

- Immediate Action: In the event of a spill, evacuate personnel from the immediate area.
- Containment: For liquid spills, use an absorbent material such as sand, diatomite, or universal binders to contain the substance.[\[2\]](#) For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Cleaning: Decontaminate the spill area and any affected equipment by scrubbing with a suitable solvent like alcohol.
- Disposal: Collect all contaminated materials, including absorbent materials and cleaning supplies, in a properly labeled, sealed container for hazardous waste disposal.[\[1\]](#)[\[3\]](#)

#### 4.3. Disposal Plan

- **Waste Collection:** All waste materials containing **Velagliflozin proline**, including unused product, contaminated lab supplies, and spill cleanup materials, must be collected in designated, sealed, and clearly labeled hazardous waste containers.
- **Environmental Precaution:** Do not dispose of **Velagliflozin proline** or its containers in regular trash or down the drain.[1][2][3] It is very toxic to aquatic life, and release into the environment must be avoided.[1]
- **Final Disposal:** Arrange for the disposal of the hazardous waste through an approved waste disposal company, in accordance with all local, state, and federal regulations.[1][2]

#### 4.4. First Aid Measures

- **If Swallowed:** Call a poison control center or doctor immediately for treatment advice.[1] Rinse mouth with water.[1][2] Do NOT induce vomiting.[3]
- **In Case of Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[5][6][7] Seek medical attention if irritation persists.[2]
- **In Case of Skin Contact:** Immediately remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water.[1][3] Call a physician if irritation develops.
- **If Inhaled:** Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration as needed. Seek medical attention.[3]

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